

Analytical Standards for Methyl N-methylglycinate Hydrochloride: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl N-methylglycinate hydrochloride*

Cat. No.: *B554668*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl N-methylglycinate hydrochloride, also known as sarcosine methyl ester hydrochloride, is a derivative of the naturally occurring amino acid sarcosine. It serves as a crucial building block in the synthesis of various pharmaceutical compounds and is utilized in diverse biochemical assays and metabolic studies.^[1] Its stability as a hydrochloride salt makes it a preferred reagent in synthetic chemistry.^[1] Accurate and reliable analytical methods are paramount for ensuring the quality, purity, and consistency of this compound in research and development.

These application notes provide a comprehensive overview of the key analytical techniques for the characterization and quality control of **Methyl N-methylglycinate hydrochloride**. Detailed protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and titrimetric analysis are presented, along with typical quantitative data and spectroscopic information.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl N-methylglycinate hydrochloride** is provided in the table below.

Property	Value	Reference
Synonyms	Sarcosine methyl ester hydrochloride, N-Methylglycine methyl ester hydrochloride	[1][2][3][4]
CAS Number	13515-93-0	[1][2][4]
Molecular Formula	C ₄ H ₉ NO ₂ ·HCl	[1][2]
Molecular Weight	139.58 g/mol	
Appearance	White to off-white crystalline powder	[1][2]
Melting Point	113-123 °C	[1][2]
Solubility	Soluble in water	[1]

Quantitative Data Summary

The purity of **Methyl N-methylglycinate hydrochloride** is a critical parameter. Commercially available standards typically exhibit high purity, as determined by HPLC or titration.

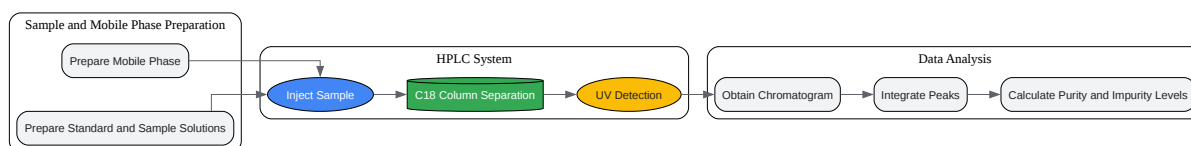
Parameter	Specification	Analytical Method
Purity	≥ 97.0%	Titration (T)
Purity	≥ 98%	HPLC
Impurity (Sarcosine Hydrochloride)	≤ 3%	HPLC

Experimental Protocols

Purity Determination and Impurity Profiling by High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is a robust method for assessing the purity of **Methyl N-methylglycinate hydrochloride** and for separating it from its primary impurity, sarcosine hydrochloride.[5]

Workflow for HPLC Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for HPLC analysis of **Methyl N-methylglycinate hydrochloride**.

Protocol:

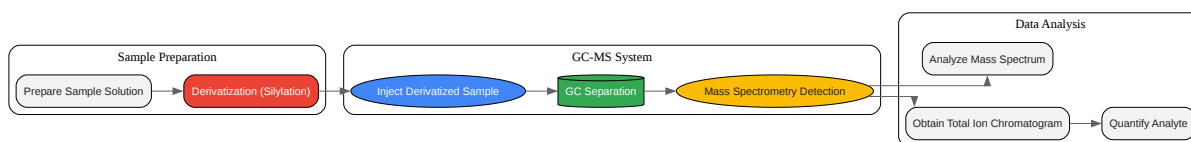
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 stationary phase (e.g., 4.6 x 200 mm).[5]
- Mobile Phase: A gradient of acetonitrile and water. Buffer optimization may be required for enhanced peak resolution.[5]
- Flow Rate: 1.0 mL/min (typical).
- Injection Volume: 10 µL (typical).
- Detector Wavelength: 210 nm (or as optimized).
- Column Temperature: 30 °C (or as optimized).

- **Standard Preparation:** Accurately weigh and dissolve **Methyl N-methylglycinate hydrochloride** reference standard in a suitable diluent (e.g., water or mobile phase A) to a final concentration of approximately 1 mg/mL.
- **Sample Preparation:** Prepare the sample solution in the same manner as the standard solution.
- **Procedure:** Equilibrate the column with the initial mobile phase composition. Inject the standard and sample solutions.
- **Data Analysis:** Determine the peak areas for Methyl N-methylglycinate and any impurities. Calculate the purity by area normalization. The primary organic impurity is typically the parent compound, sarcosine hydrochloride.[5]

Identification and Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides a highly sensitive and specific method for the analysis of **Methyl N-methylglycinate hydrochloride**, particularly after derivatization to increase its volatility.[2]

Workflow for GC-MS Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for GC-MS analysis of **Methyl N-methylglycinate hydrochloride**.

Protocol:

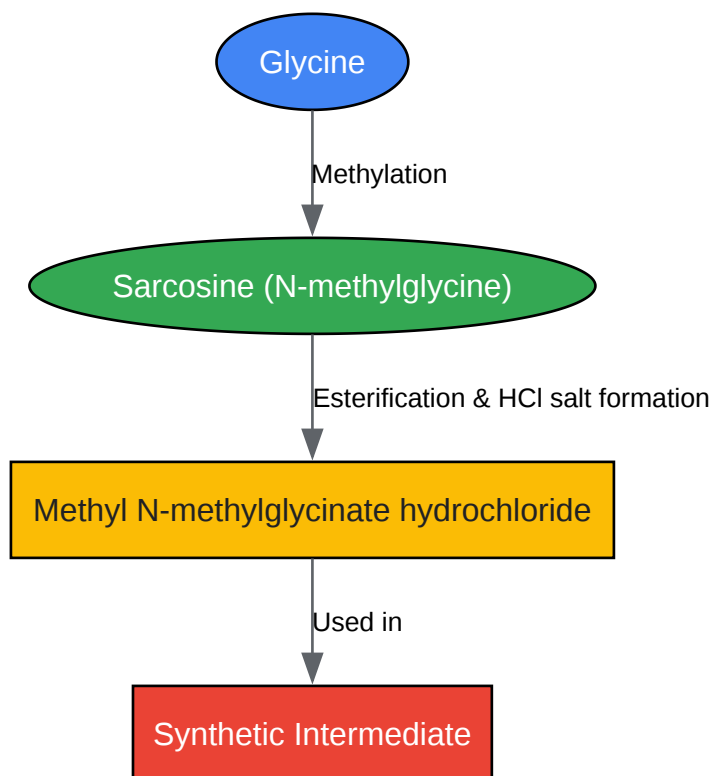
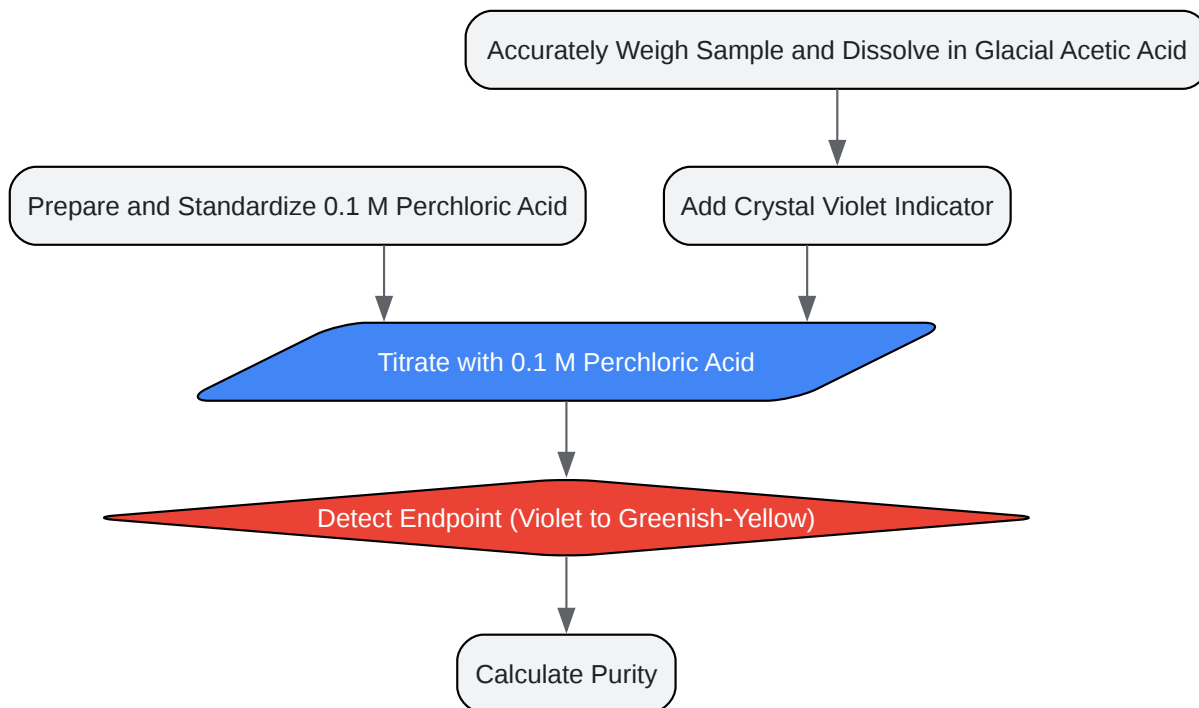
- Instrumentation: A GC system coupled to a mass spectrometer.
- Derivatization Reagent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS).^[2]
- Derivatization Procedure:
 - Evaporate an aliquot of the sample solution to dryness under a stream of nitrogen.
 - Add 50 μ L of BSTFA + 1% TMCS and 50 μ L of pyridine.
 - Cap the vial and heat at 70°C for 30 minutes.
 - Cool to room temperature before injection.
- GC Column: A nonpolar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp to 280°C at 10°C/minute.
 - Hold at 280°C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-400.
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.

- **Data Analysis:** Identify the derivatized Methyl N-methylglycinate peak based on its retention time and mass spectrum. Quantification can be performed using an internal standard and a calibration curve.

Assay by Non-Aqueous Titration

Non-aqueous titration is a classic and highly accurate method for determining the purity of amine hydrochloride salts.

Workflow for Non-Aqueous Titration



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Simultaneous determination of sarcosine and its related metabolites by gas chromatography-tandem mass spectrometry for prostate cancer diagnosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Simultaneous determination of sarcosine and its related metabolites by gas chromatography-tandem mass spectrometry for prostate cancer diagnosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 13515-93-0 Cas No. | N-Methylglycine methyl ester hydrochloride | Apollo [store.apolloscientific.co.uk]
- 5. Buy Sarcosine methyl ester hydrochloride | 13515-93-0 [smolecule.com]
- To cite this document: BenchChem. [Analytical Standards for Methyl N-methylglycinate Hydrochloride: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554668#analytical-standards-for-methyl-n-methylglycinate-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com